

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Hydroxyanthraquinone

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Compound of Interest

Compound Name: 2-Hydroxyanthraquinone

Cat. No.: B1200814

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **2-Hydroxyanthraquinone**. Adherence to these guidelines is critical for ensuring personal safety and proper disposal.

Essential Safety & Physical Data

A thorough understanding of the physical and chemical properties of **2-Hydroxyanthraquinone** is the first line of defense in its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₄ H ₈ O ₃	[1][2]
Molecular Weight	224.21 g/mol	[1][2][3]
Appearance	Yellow to green-yellow solid	[4]
Melting Point	314°C (acetic acid)	[5]
Boiling Point	325.61°C (rough estimate)	[1]
Solubility	DMSO: 30 mg/mL[1][6], DMF: 5 mg/mL[1][3][6]	[1][3][6]
GHS Hazard Statements	H411: Toxic to aquatic life with long lasting effects	[2][7]

Operational Plan: From Preparation to Post-Handling

Strict adherence to the following procedural steps is mandatory to minimize exposure and ensure a safe laboratory environment.

Preparation

- Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **2-Hydroxyanthraquinone**.
- Designated Work Area: All work with **2-Hydroxyanthraquinone** powder must be conducted in a designated area, such as a chemical fume hood or a powder weighing station, to control dust.
- Personal Protective Equipment (PPE): Don the following required PPE before entering the designated work area:
 - Eye Protection: Chemical safety goggles.
 - Hand Protection: Nitrile gloves.

- Body Protection: A lab coat.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.

Handling

- Weighing and Transfer:
 - Carefully weigh the desired amount of **2-Hydroxyanthraquinone** in a tared container within the fume hood.
 - Avoid creating dust. If any powder spills, clean it up immediately following the spill cleanup protocol.
- Dissolution:
 - When preparing solutions, slowly add the **2-Hydroxyanthraquinone** powder to the solvent to prevent splashing.
 - If sonication is required for dissolution, ensure the container is securely capped.^[3]
- Post-Handling:
 - After handling, decontaminate all surfaces and equipment with an appropriate solvent.
 - Carefully remove PPE, avoiding self-contamination.
 - Wash hands thoroughly with soap and water.

Disposal Plan: Managing 2-Hydroxyanthraquinone Waste

Proper disposal of **2-Hydroxyanthraquinone** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **2-Hydroxyanthraquinone**, including unused powder, contaminated weigh boats, and paper towels, must be collected in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Solutions containing **2-Hydroxyanthraquinone** should be collected in a separate, clearly labeled hazardous liquid waste container.
- Contaminated PPE: Used gloves, lab coats, and any other contaminated PPE must be disposed of as hazardous waste in a designated container.

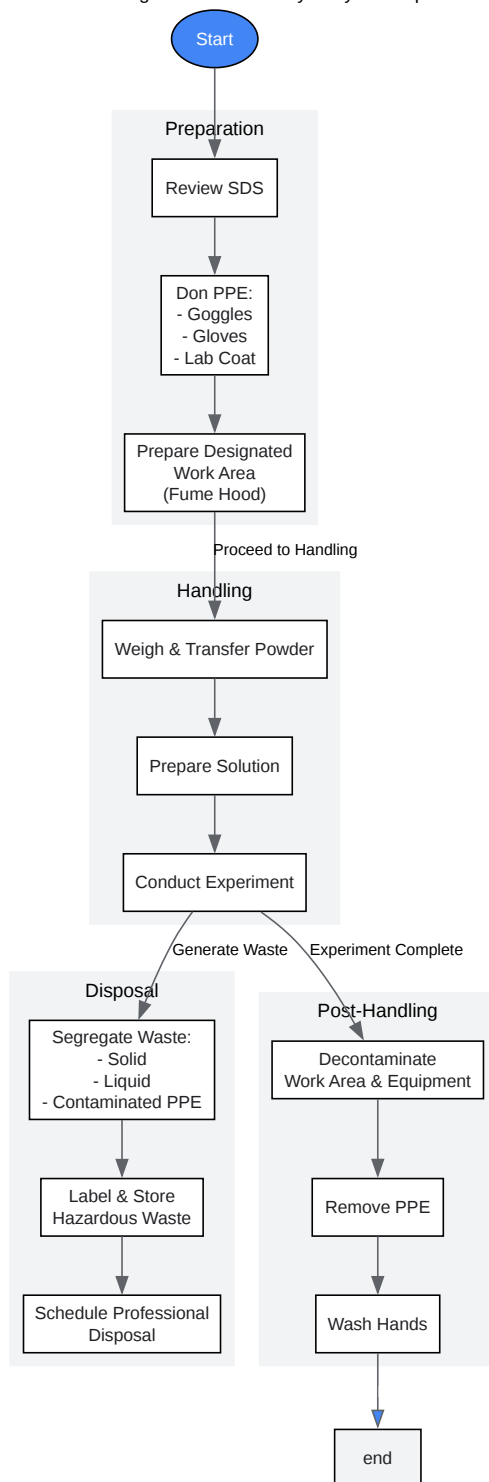
Disposal Procedure

- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste" and the chemical name "**2-Hydroxyanthraquinone**."
- Storage: Store hazardous waste containers in a designated, secure area away from incompatible materials.
- Pickup: Arrange for the collection and disposal of the hazardous waste through your institution's licensed hazardous waste management service. Do not dispose of **2-Hydroxyanthraquinone** down the drain or in regular trash.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling of **2-Hydroxyanthraquinone**.

Safe Handling Workflow for 2-Hydroxyanthraquinone



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Caption: Workflow for the safe handling of **2-Hydroxyanthraquinone**.

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